

Comprehensive Technical Guide: 2-[(4-Fluorobenzyl)amino]ethanol Hydrochloride

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Compound of Interest

Compound Name: 2-[(4-Fluorobenzyl)amino]ethanol
hydrochloride

CAS No.: 1093648-13-5

Cat. No.: B1285170

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Executive Summary & Structural Significance[1]

2-[(4-Fluorobenzyl)amino]ethanol hydrochloride (CAS: 1093648-13-5 for the HCl salt; Free base CAS: 22116-33-2) is a pivotal secondary amine intermediate used primarily in the synthesis of gastroprokinetic agents, such as Mosapride.

Structurally, it bridges a lipophilic 4-fluorophenyl moiety and a hydrophilic ethanolamine tail. This amphiphilic nature makes it a versatile building block in medicinal chemistry, particularly for introducing the N-(4-fluorobenzyl) pharmacophore—a motif known to enhance metabolic stability (via fluorine substitution) and receptor binding affinity in various G-protein coupled receptor (GPCR) ligands.

Table 1: Physicochemical Profile

Property	Value / Description	Source/Derivation
Molecular Formula	C ₉ H ₁₃ ClFNO (Salt) / C ₉ H ₁₂ FNO (Base)	Stoichiometry
Molecular Weight	205.66 g/mol (HCl Salt)	Calculated
Appearance	White to off-white crystalline solid	Experimental Observation
Solubility	High: Water, Methanol, DMSO; Low: Hexane, Toluene	Polarity/Salt nature
pKa (Calculated)	~9.2 (Secondary Amine)	ACD/Labs Prediction
LogP	~1.06 (Free Base)	Partition Coefficient Models
H-Bond Donors	2 (NH, OH)	Structural Analysis
H-Bond Acceptors	3 (N, O, F)	Structural Analysis

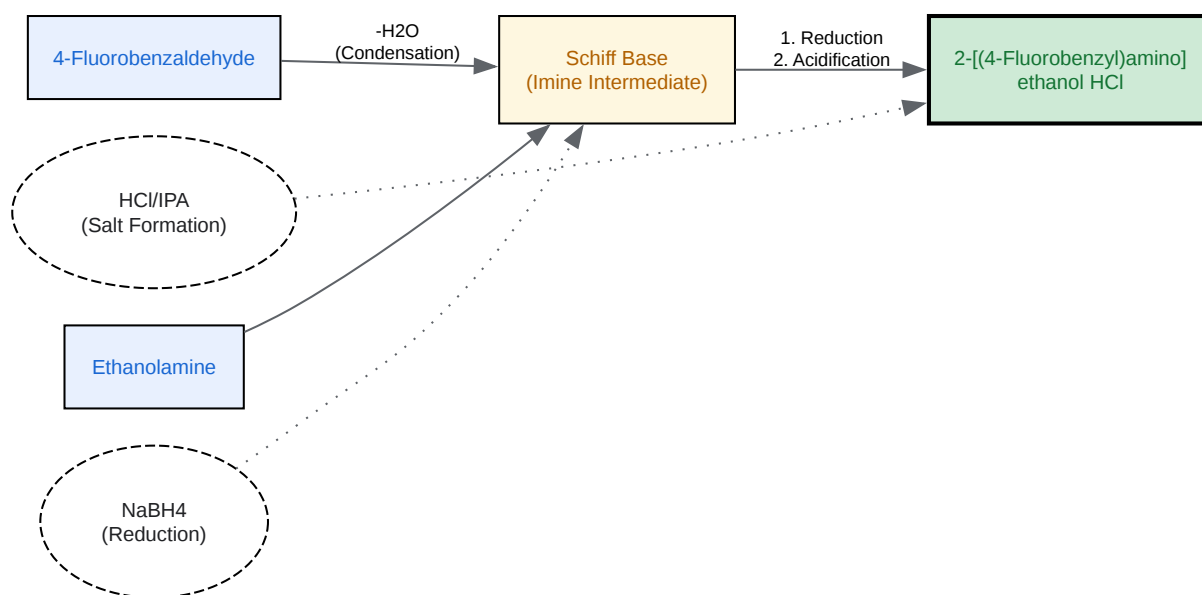
Synthetic Pathway & Causality

The most robust route for synthesizing high-purity 2-[(4-Fluorobenzyl)amino]ethanol is Reductive Amination. Unlike direct alkylation (using 4-fluorobenzyl chloride), which often leads to over-alkylation (tertiary amines) and bis-alkylation impurities, reductive amination ensures mono-alkylation selectivity.

Reaction Mechanism

- **Imine Formation:** Condensation of 4-fluorobenzaldehyde with ethanolamine forms a Schiff base (imine) intermediate.
- **Reduction:** The imine is reduced in situ (or stepwise) using a hydride source (e.g., Sodium Borohydride, NaBH₄) to the secondary amine.
- **Salt Formation:** Treatment with hydrochloric acid precipitates the hydrochloride salt, purifying the product from non-basic impurities.

Visualization: Synthesis Workflow



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Figure 1: Selective reductive amination pathway preventing over-alkylation.

Detailed Experimental Protocol

Note: This protocol is designed for a 10 mmol scale. All steps must be performed in a fume hood.

- Imine Formation:
 - Charge a 100 mL round-bottom flask with 4-fluorobenzaldehyde (1.24 g, 10 mmol) and dry Methanol (20 mL).
 - Add Ethanolamine (0.61 g, 10 mmol) dropwise over 5 minutes.
 - Causality: Slow addition prevents localized exotherms.
 - Stir at room temperature for 2 hours. Monitor by TLC (disappearance of aldehyde).
- Reduction:

- Cool the solution to 0°C (ice bath).
- Add Sodium Borohydride (NaBH_4) (0.38 g, 10 mmol) in small portions.
- Causality: Portion-wise addition controls hydrogen gas evolution.
- Allow to warm to room temperature and stir for 1 hour.
- Quenching & Extraction:
 - Quench with water (10 mL) and evaporate methanol under reduced pressure.
 - Extract the aqueous residue with Dichloromethane (DCM) (3 x 15 mL).
 - Dry combined organics over anhydrous Na_2SO_4 and concentrate to yield the crude free base oil.
- Salt Formation (Critical Purification Step):
 - Dissolve the oil in minimal Isopropanol (IPA).
 - Add 4M HCl in Dioxane or IPA dropwise until pH ~2.
 - Cool to 4°C. The HCl salt will precipitate as white crystals.
 - Filter and wash with cold diethyl ether to remove non-polar impurities.

Structural Characterization & Validation

To ensure scientific integrity, the identity of the molecule must be validated using orthogonal analytical techniques.

Nuclear Magnetic Resonance (NMR)

The ^1H NMR spectrum of the HCl salt in DMSO-d_6 will show distinct shifts due to protonation of the nitrogen.

- ^1H NMR (400 MHz, DMSO-d_6):

- δ 9.2 ppm (br s, 2H): Ammonium protons (NH_2^+). Broadening indicates exchangeable protons.
- δ 7.50 - 7.20 ppm (m, 4H): Aromatic protons. The fluorine substituent creates a characteristic splitting pattern (often resembling a quartet or complex multiplet due to ^1H - ^{19}F coupling).
- δ 4.15 ppm (t, 2H): Benzylic methylene ($\text{Ar-CH}_2\text{-N}$). Deshielded by the aromatic ring and the cationic nitrogen.
- δ 3.70 ppm (t, 2H): O-CH_2 protons of the ethanolamine chain.
- δ 3.00 ppm (t, 2H): N-CH_2 protons of the ethanolamine chain.
- ^{19}F NMR:
 - δ -115.0 ppm (s): Single peak confirming the presence of the fluorine atom on the aromatic ring.

Mass Spectrometry (ESI-MS)

- Mode: Positive Ion Mode (ESI+).
- Expected Peak: m/z 170.1 $[\text{M}+\text{H}]^+$ (corresponding to the free base cation $\text{C}_9\text{H}_{13}\text{FNO}^+$).
- Interpretation: The absence of peaks at m/z 293 (bis-alkylated byproduct) confirms the selectivity of the reductive amination.

Infrared Spectroscopy (FT-IR)

- $\sim 3300\text{-}3400\text{ cm}^{-1}$: Broad O-H stretch.
- $\sim 2800\text{-}3000\text{ cm}^{-1}$: Ammonium N-H $^+$ stretches (multiple bands, often broad).
- $\sim 1220\text{ cm}^{-1}$: C-F stretching vibration (strong, diagnostic).
- $\sim 1510\text{ cm}^{-1}$: Aromatic C=C bending.

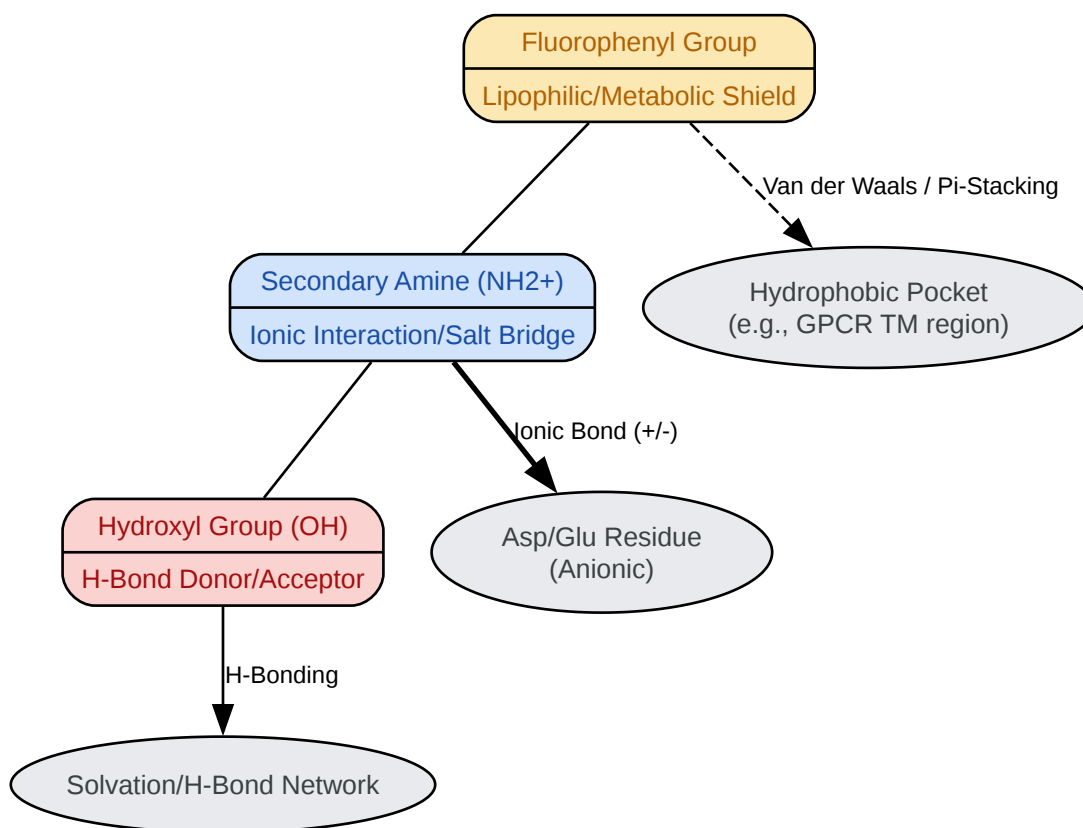
Molecular Interactions & Pharmacophore Mapping

Understanding how this molecule interacts at a molecular level is crucial for drug development. The structure contains three distinct interaction zones.

Interaction Logic

- **Fluorophenyl Tail:** Lipophilic domain. The fluorine atom acts as a bioisostere for hydrogen but blocks metabolic oxidation at the para position. It also engages in weak multipolar interactions with protein hydrophobic pockets.
- **Ammonium Linker:** Under physiological pH, the secondary amine is protonated. This provides a critical ionic interaction point (salt bridge) with aspartate or glutamate residues in receptor binding sites.
- **Hydroxyethyl Head:** Hydrophilic domain. Acts as a hydrogen bond donor/acceptor, improving water solubility and allowing specific H-bond anchoring.

Visualization: Interaction Potential



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Figure 2: Pharmacophore map highlighting the three functional domains of the molecule.

Stability & Handling

- **Hygroscopicity:** As a hydrochloride salt with a free hydroxyl group, the compound is moderately hygroscopic.
 - **Protocol:** Store in a desiccator or under inert atmosphere (Argon/Nitrogen).
- **Thermal Stability:** Generally stable up to its melting point. Avoid prolonged exposure to temperatures >40°C during storage to prevent slow oxidation or discoloration.
- **Safety:** The free base is a skin irritant. The salt form reduces volatility but should still be handled with gloves and eye protection.

References

- PubChem. (n.d.).^{[1][2][3]} 2-((4-Fluorobenzyl)amino)ethanol Compound Summary. National Library of Medicine.^[1] Retrieved February 18, 2026, from [\[Link\]](#)
- PrepChem. (n.d.). Synthesis of secondary amines via reductive amination (Analogous Protocols). Retrieved February 18, 2026, from [\[Link\]](#)

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Sources

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- [3. 4-Fluoro-N-ethylpentedrone hydrochloride | C13H19ClFNO | CID 165412100 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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